

# troubleshooting OP-145 aggregation in solution

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## Compound of Interest

Compound Name: **OP-145**

Cat. No.: **B1150778**

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## Technical Support Center: OP-145

Welcome to the technical support center for **OP-145**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the proper handling and use of the synthetic antimicrobial peptide **OP-145**, with a specific focus on troubleshooting aggregation issues in solution.

## Frequently Asked Questions (FAQs)

**Q1: What is OP-145?**

**A1:** **OP-145** is a synthetic antimicrobial peptide derived from the human cathelicidin LL-37.<sup>[1][2]</sup> It is a 24-amino acid peptide that has been modified to enhance its stability and antimicrobial properties.<sup>[1]</sup> **OP-145** has demonstrated significant activity against various bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).<sup>[2][3]</sup> Its mechanism of action involves interaction with and disruption of bacterial cell membranes.<sup>[4]</sup>

**Q2: What are the common causes of OP-145 aggregation?**

**A2:** Like many peptides, **OP-145** aggregation can be influenced by several factors including:

- Peptide Concentration: Higher concentrations of the peptide in solution can increase the likelihood of intermolecular interactions and aggregation.
- pH and Isoelectric Point (pI): Peptides are least soluble and most prone to aggregation at a pH close to their isoelectric point, where the net charge is zero.

- Ionic Strength: The salt concentration of the solution can impact peptide solubility and aggregation.
- Temperature: Elevated temperatures can sometimes promote aggregation.
- Improper Solubilization: Incorrect initial handling and dissolution of the lyophilized peptide can lead to the formation of aggregates that are difficult to remove.

Q3: How should I properly store **OP-145**?

A3: Lyophilized **OP-145** should be stored in a freezer at or below -20°C.[\[5\]](#) Once reconstituted, it is recommended to aliquot the peptide solution and store it at -20°C or -80°C to avoid repeated freeze-thaw cycles, which can contribute to aggregation.

Q4: What is the net charge of **OP-145** and how does it affect solubility?

A4: **OP-145** has a net positive charge of +6 at physiological pH.[\[6\]](#)[\[7\]](#) This cationic nature generally contributes to its solubility in aqueous solutions. Peptides with a net positive charge are considered basic and are typically more soluble in slightly acidic buffers.[\[8\]](#)

## Troubleshooting Guide for **OP-145** Aggregation

This guide provides a systematic approach to identifying and resolving aggregation issues with **OP-145** in your experiments.

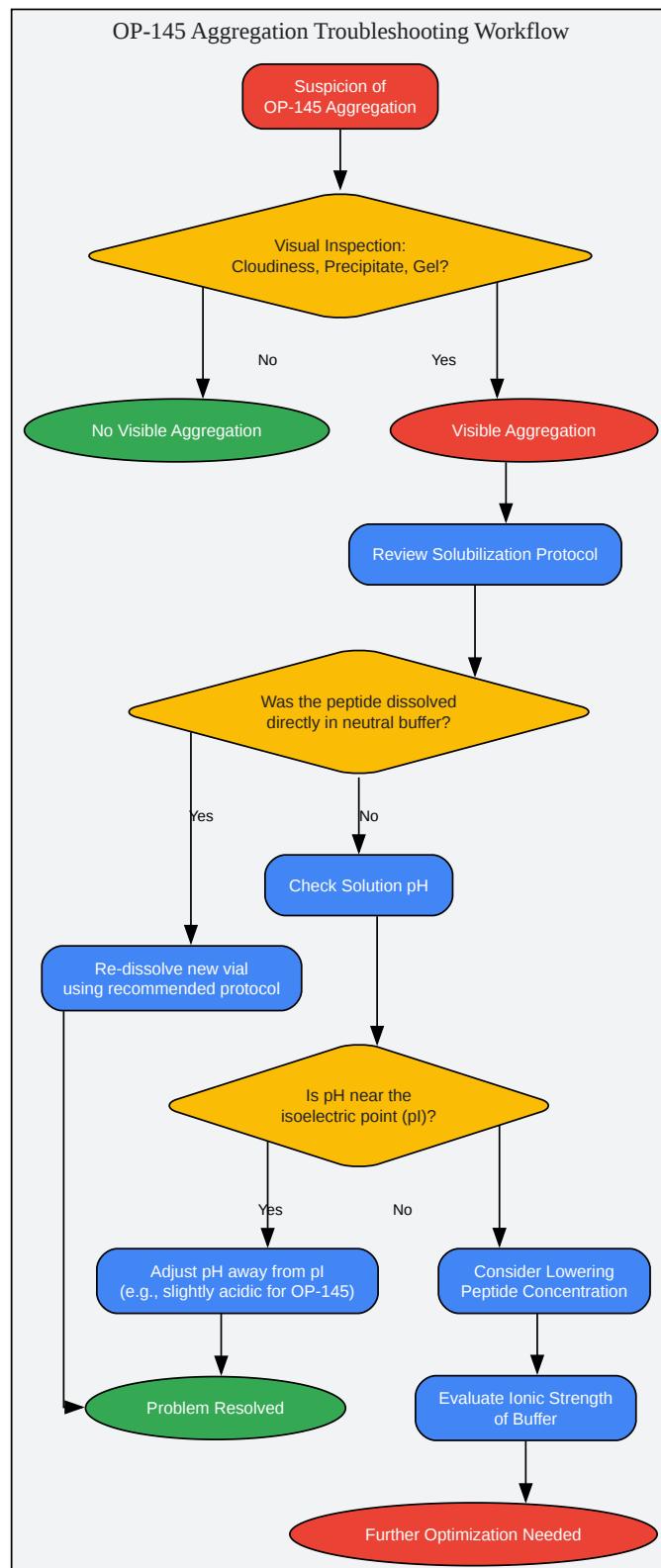
### Visual Identification of Aggregation

The first step in troubleshooting is to identify if aggregation has occurred. Look for the following signs in your **OP-145** solution:

- Visible precipitates or particles: The solution may appear cloudy or contain visible solid matter.
- Gel-like consistency: The solution may become viscous or form a gel over time.
- Inconsistent experimental results: Aggregation can lead to a decrease in the effective concentration of the active peptide, resulting in variability in your assays.

## Troubleshooting Workflow

If you suspect **OP-145** aggregation, follow the workflow below to diagnose and address the issue.

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## References

- 1. [iscabiochemicals.com](http://iscabiochemicals.com) [iscabiochemicals.com]
- 2. The Antibacterial Effects of Antimicrobial Peptides OP-145 against Clinically Isolated Multi-Resistant Strains - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Atomic-Resolution Structures and Mode of Action of Clinically Relevant Antimicrobial Peptides - PMC [[pmc.ncbi.nlm.nih.gov](https://PMC.ncbi.nlm.nih.gov)]
- 4. [toku-e.com](http://toku-e.com) [toku-e.com]
- 5. OP-145 peptide [[novoprolabs.com](http://novoprolabs.com)]
- 6. [mdpi.com](http://mdpi.com) [mdpi.com]
- 7. Membrane Activity of LL-37 Derived Antimicrobial Peptides against *Enterococcus hirae*: Superiority of SAAP-148 over OP-145 - PMC [[pmc.ncbi.nlm.nih.gov](https://PMC.ncbi.nlm.nih.gov)]
- 8. [bachem.com](http://bachem.com) [bachem.com]
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